

# Spectroscopic Characterization of 3-Morpholin-4-yl-3-oxopropanethioamide: A Technical Guide

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## Compound of Interest

Compound Name: 3-Morpholin-4-yl-3-oxopropanethioamide

CAS No.: 89984-45-2

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This guide provides an in-depth technical analysis of the spectroscopic data for **3-Morpholin-4-yl-3-oxopropanethioamide**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes fundamental spectroscopic principles with practical insights into data interpretation. The structural elucidation of novel chemical entities is paramount in chemical and pharmaceutical sciences, and a thorough understanding of spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) is essential. This guide will delve into the expected spectral characteristics of the title compound, explaining the causal relationships between its molecular structure and the resulting spectroscopic data.

## Introduction to 3-Morpholin-4-yl-3-oxopropanethioamide

**3-Morpholin-4-yl-3-oxopropanethioamide** is a molecule featuring a morpholine ring connected via an amide linkage to a propanethioamide chain. The presence of both an amide and a primary thioamide group makes this compound an interesting subject for spectroscopic analysis, as the interplay of these functional groups will be reflected in the spectral data.

Thioamides are known to have unique chemical and physical properties compared to their amide analogs, which can be leveraged in medicinal chemistry.<sup>[1][2]</sup> Accurate and comprehensive spectroscopic characterization is the first step in understanding the behavior and potential applications of such molecules.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. By analyzing the chemical environment of  $^1\text{H}$  and  $^{13}\text{C}$  nuclei, we can map out the carbon-hydrogen framework of the molecule.

### Experimental Protocol: NMR Data Acquisition

A standard approach for acquiring NMR data for a compound like **3-Morpholin-4-yl-3-oxopropanethioamide** would involve the following steps:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in a suitable deuterated solvent (e.g.,  $\text{CDCl}_3$  or  $\text{DMSO-d}_6$ ) in a standard 5 mm NMR tube. The choice of solvent is critical as it can influence chemical shifts, particularly of exchangeable protons.
- **$^1\text{H}$  NMR Acquisition:** Acquire a one-dimensional proton NMR spectrum. A standard pulse program, such as a simple pulse-acquire sequence, is typically sufficient. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.
- **$^{13}\text{C}$  NMR Acquisition:** Acquire a one-dimensional carbon NMR spectrum. Due to the lower natural abundance and smaller gyromagnetic ratio of  $^{13}\text{C}$ , a larger number of scans is required. A proton-decoupled sequence is standard to simplify the spectrum to a series of singlets.
- **2D NMR (Optional but Recommended):** For unambiguous assignments, two-dimensional NMR experiments such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) are invaluable. COSY reveals  $^1\text{H}$ - $^1\text{H}$  coupling networks, while HSQC correlates directly bonded  $^1\text{H}$  and  $^{13}\text{C}$  nuclei.

### Predicted $^1\text{H}$ NMR Spectroscopic Data

The proton NMR spectrum is expected to show distinct signals for the morpholine ring protons, the methylene protons, and the thioamide protons.

| Proton Assignment                                    | Predicted Chemical Shift ( $\delta$ , ppm) | Multiplicity  | Integration |
|------------------------------------------------------|--------------------------------------------|---------------|-------------|
| Thioamide (-CSNH <sub>2</sub> )                      | 7.5 - 9.5                                  | Broad Singlet | 2H          |
| Morpholine (-N-CH <sub>2</sub> -CH <sub>2</sub> -O-) | 3.60 - 3.80                                | Triplet-like  | 4H          |
| Morpholine (-N-CH <sub>2</sub> -CH <sub>2</sub> -O-) | 3.40 - 3.60                                | Triplet-like  | 4H          |
| Methylene (-CO-CH <sub>2</sub> -CS-)                 | 3.90 - 4.10                                | Singlet       | 2H          |

#### Interpretation and Rationale:

- **Thioamide Protons (-CSNH<sub>2</sub>):** These protons are expected to be significantly downfield due to the deshielding effect of the adjacent thiocarbonyl group and their acidic nature. They often appear as a broad singlet due to quadrupole broadening from the nitrogen atom and potential chemical exchange with the solvent.
- **Morpholine Protons (-N-CH<sub>2</sub>-CH<sub>2</sub>-O-):** The morpholine ring typically exhibits a characteristic pattern.<sup>[3]</sup> The four protons on the carbons adjacent to the oxygen atom are deshielded and appear at a lower field (around 3.6-3.8 ppm) compared to the four protons on the carbons adjacent to the nitrogen atom (around 3.4-3.6 ppm).<sup>[4][5]</sup> In a simple spectrum, these may appear as two distinct "triplets" or more complex multiplets.<sup>[4]</sup>
- **Methylene Protons (-CO-CH<sub>2</sub>-CS-):** These protons are situated between two electron-withdrawing groups (carbonyl and thiocarbonyl), which will shift them downfield. They are expected to appear as a singlet as there are no adjacent protons to couple with.

## Predicted <sup>13</sup>C NMR Spectroscopic Data

The proton-decoupled <sup>13</sup>C NMR spectrum will provide information about the carbon skeleton of the molecule.

| Carbon Assignment                                    | Predicted Chemical Shift ( $\delta$ , ppm) |
|------------------------------------------------------|--------------------------------------------|
| Thiocarbonyl (C=S)                                   | 190 - 210                                  |
| Carbonyl (C=O)                                       | 165 - 175                                  |
| Morpholine (-N-CH <sub>2</sub> -CH <sub>2</sub> -O-) | 66 - 68                                    |
| Morpholine (-N-CH <sub>2</sub> -CH <sub>2</sub> -O-) | 42 - 46                                    |
| Methylene (-CO-CH <sub>2</sub> -CS-)                 | 45 - 55                                    |

#### Interpretation and Rationale:

- **Thiocarbonyl (C=S):** The carbon of a thioamide group is significantly deshielded and appears at a very low field, typically in the range of 190-210 ppm.<sup>[1]</sup> This is a highly characteristic signal.
- **Carbonyl (C=O):** The amide carbonyl carbon is also deshielded but appears at a higher field than the thiocarbonyl, generally between 165 and 175 ppm.
- **Morpholine Carbons:** The carbons of the morpholine ring will show two distinct signals. The carbons adjacent to the oxygen atom are more deshielded and appear further downfield (66-68 ppm) than the carbons adjacent to the nitrogen atom (42-46 ppm).<sup>[3][6]</sup>
- **Methylene Carbon (-CO-CH<sub>2</sub>-CS-):** The chemical shift of this carbon will be influenced by both adjacent functional groups and is predicted to be in the 45-55 ppm range.

## Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

## Experimental Protocol: IR Data Acquisition

- **Sample Preparation:** For a solid sample, the most common method is Attenuated Total Reflectance (ATR), where a small amount of the sample is pressed against a crystal (e.g., diamond or germanium). Alternatively, a KBr pellet can be prepared by grinding the sample with potassium bromide and pressing it into a thin disk.

- **Data Acquisition:** The sample is placed in an FTIR (Fourier Transform Infrared) spectrometer, and the spectrum is recorded, typically over the range of 4000 to 400  $\text{cm}^{-1}$ . A background spectrum is first collected and automatically subtracted from the sample spectrum.

## Predicted IR Spectroscopic Data

| Vibrational Mode                 | Predicted Absorption Range ( $\text{cm}^{-1}$ ) | Intensity     |
|----------------------------------|-------------------------------------------------|---------------|
| N-H Stretch (Thioamide)          | 3300 - 3100                                     | Medium-Strong |
| C-H Stretch (Aliphatic)          | 3000 - 2850                                     | Medium        |
| C=O Stretch (Amide)              | 1680 - 1630                                     | Strong        |
| C-N Stretch (Thioamide "B band") | 1500 - 1600                                     | Strong        |
| C-O-C Stretch (Ether)            | 1120 - 1080                                     | Strong        |
| C=S Stretch                      | 1200 - 1000                                     | Medium-Strong |

### Interpretation and Rationale:

- **N-H Stretching:** The primary thioamide will show N-H stretching vibrations in the region of 3300-3100  $\text{cm}^{-1}$ . Often, two bands can be observed corresponding to the symmetric and asymmetric stretching modes.
- **C-H Stretching:** The aliphatic C-H bonds of the morpholine and methylene groups will give rise to absorptions in the 3000-2850  $\text{cm}^{-1}$  region.[7]
- **C=O Stretching:** A strong absorption band for the amide carbonyl group is expected in the 1680-1630  $\text{cm}^{-1}$  range.[8] This is often referred to as the "Amide I" band.
- **C-N Stretching (Thioamide "B band"):** Thioamides exhibit a characteristic strong band, often called the "B band," in the 1500-1600  $\text{cm}^{-1}$  region, which has significant C-N stretching character.[9]
- **C-O-C Stretching:** The ether linkage in the morpholine ring will produce a strong, characteristic C-O-C stretching band around 1100  $\text{cm}^{-1}$ .

- C=S Stretching: The C=S stretching vibration is often coupled with other vibrations and can be found over a broad range, but a band with significant C=S character is expected between 1200 and 1000  $\text{cm}^{-1}$ .<sup>[1]</sup>

## Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio ( $m/z$ ) of a molecule and its fragments, allowing for the determination of the molecular weight and insights into the molecular structure.

### Experimental Protocol: MS Data Acquisition

- Sample Introduction: The sample can be introduced into the mass spectrometer via direct infusion or coupled to a chromatographic system like Gas Chromatography (GC) or Liquid Chromatography (LC). For a non-volatile compound like this, LC-MS would be the method of choice.
- Ionization: A soft ionization technique such as Electrospray Ionization (ESI) is ideal to keep the molecule intact and observe the molecular ion.
- Mass Analysis: The ions are separated based on their  $m/z$  ratio in a mass analyzer (e.g., quadrupole, time-of-flight, or Orbitrap).
- Tandem MS (MS/MS): To gain structural information, the molecular ion can be selected and fragmented (e.g., via collision-induced dissociation), and the  $m/z$  of the resulting fragment ions are then analyzed.

### Predicted Mass Spectrometric Data

The molecular formula of **3-Morpholin-4-yl-3-oxopropanethioamide** is  $\text{C}_7\text{H}_{12}\text{N}_2\text{O}_2\text{S}$ , with a monoisotopic mass of 204.06 g/mol .

| Ion        | Predicted m/z | Identity                             |
|------------|---------------|--------------------------------------|
| $[M+H]^+$  | 205.07        | Protonated Molecular Ion             |
| $[M+Na]^+$ | 227.05        | Sodiated Molecular Ion               |
| Fragment 1 | 116.05        | $[\text{Morpholin-4-yl-ethanone}]^+$ |
| Fragment 2 | 86.06         | $[\text{Morpholine-4-carbonyl}]^+$   |

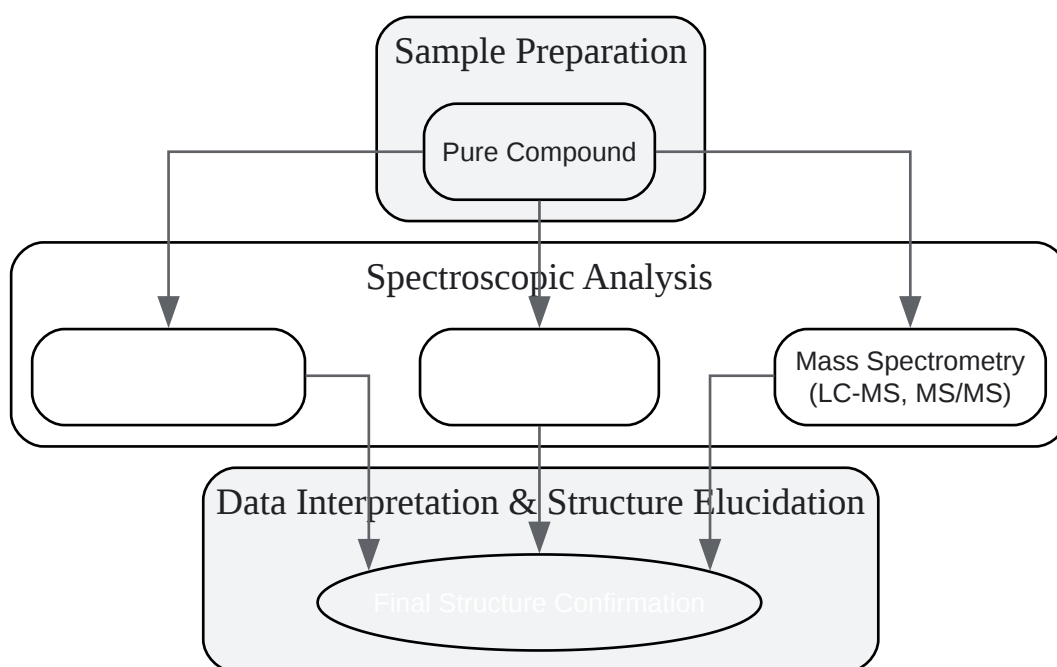
#### Interpretation and Rationale of Fragmentation:

In ESI-MS, the protonated molecular ion  $[M+H]^+$  at m/z 205.07 would be the base peak. Fragmentation can occur at various points in the molecule. Common fragmentation pathways for morpholine derivatives involve the cleavage of the morpholine ring or the bonds adjacent to it.[\[10\]](#)[\[11\]](#)

A likely fragmentation would be the cleavage of the bond between the methylene group and the thioamide, leading to the formation of a stable acylium ion containing the morpholine ring. Further fragmentation of the morpholine ring itself is also possible.

## Visualization of the Analytical Workflow

The following diagram illustrates a typical workflow for the complete spectroscopic analysis of a novel compound.



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Caption: Workflow for Spectroscopic Characterization.

## Conclusion

The comprehensive spectroscopic analysis of **3-Morpholin-4-yl-3-oxopropanethioamide** relies on the synergistic use of NMR, IR, and MS techniques. Each method provides a unique piece of the structural puzzle. The predicted data presented in this guide, based on established spectroscopic principles and data from analogous structures, serves as a robust framework for researchers working with this or similar molecules. By understanding the "why" behind the expected spectral features, scientists can confidently interpret their experimental data and confirm the structure and purity of their compounds, which is a critical step in any chemical research or drug development pipeline.

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